

Safety data sheet (SDS) for 1-(4-Chlorophenyl)ethanone oxime

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Compound of Interest

Compound Name:	1-(4-Chlorophenyl)ethanone oxime
CAS No.:	1956-39-4
Cat. No.:	B157419

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Technical Guide: 1-(4-Chlorophenyl)ethanone oxime

CAS: 1956-39-4 | Formula: C_8H_8ClNO | MW: 169.61 g/mol

Chemical Identity & Structural Significance

In drug development, this oxime is not merely a catalog reagent; it is a critical "switch" molecule. It represents the nitrogen-functionalized pivot point between a ketone precursor (4'-chloroacetophenone) and an amide product (via Beckmann rearrangement).

- Synonyms: 4'-Chloroacetophenone oxime; p-Chloroacetophenone oxime.
- Structural Character: The presence of the p-chloro substituent deactivates the aromatic ring slightly compared to acetophenone oxime, influencing the kinetics of subsequent rearrangements.

- Critical Distinction: Do NOT confuse with its ketone precursor, 1-(4-chlorophenyl)ethanone (CAS 99-91-2), which is a lachrymator. The oxime is a solid with distinct stability profiles.

Physicochemical Profile

The physical state dictates our handling protocols. Being a solid with a melting point near 100°C, inhalation risk is low at ambient temperatures but spikes significantly during heated unit operations (e.g., recrystallization).

Property	Value	Operational Implication
Physical State	White to off-white crystalline solid	Handle as a particulate hazard (dust control).
Melting Point	93 – 98 °C	Safe to dry in standard vacuum ovens <60°C.
Boiling Point	~275 °C (Predicted)	Warning: Likely decomposes before boiling.
Solubility (Water)	Insoluble	Aqueous washes are effective for removing inorganic salts.
Solubility (Organic)	Soluble in EtOH, DCM, DMSO	Standard organic extraction protocols apply.

Hazard Identification & Risk Assessment

While standard SDSs classify this as a generic irritant, the functional hazard lies in its chemical reactivity. Oximes are thermally sensitive.

GHS Classification (Derived)[1]

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.[1][2]

The "Hidden" Hazard: Thermal Instability

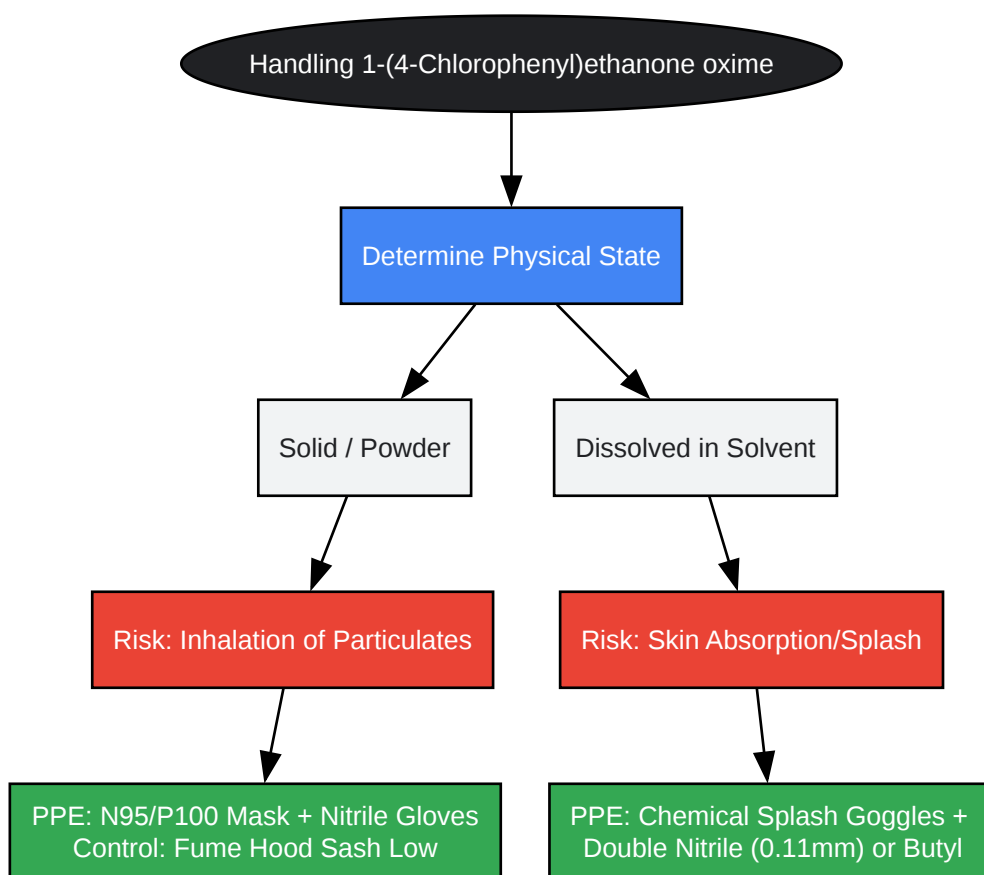
As a Senior Scientist, I must highlight the risk of runaway exotherms. Oximes can undergo Beckmann rearrangement unintentionally if exposed to strong acids or excessive heat, releasing significant energy.

- Incompatibility: Strong acids (H_2SO_4 , HCl), Acid chlorides (SOCl_2), and Lewis acids.
- Decomposition: Emits toxic nitrogen oxides (NO_x) and hydrogen chloride (HCl) gas upon combustion.

Operational Safety & Handling Protocols

Safety in the lab is about decision logic, not just rules. The following workflow illustrates the decision process for selecting Personal Protective Equipment (PPE) based on the state of the material.

Diagram 1: PPE & Handling Decision Logic



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Caption: Logical flow for determining PPE requirements based on the physical state of the oxime.

Storage Protocol

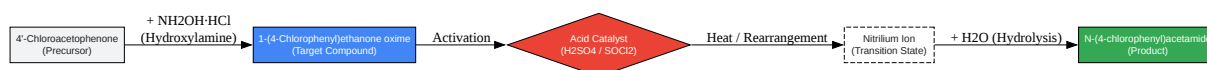
- Temperature: Store at 2–8°C (Refrigerated). While stable at room temperature, cooler storage prevents slow discoloration (oxidation).
- Segregation: Keep widely separated from oxidizing agents and anhydrides. Accidental contact with acetic anhydride can trigger an exothermic rearrangement in the storage bottle.

Synthetic Context: The Beckmann Rearrangement

For drug development professionals, this compound is most often a transient intermediate. It is converted into N-(4-chlorophenyl)acetamide (a structural analog of Paracetamol) via the Beckmann Rearrangement.

Scientific Insight: The migration of the aryl group vs. the methyl group depends on the stereochemistry (E/Z isomerism) of the oxime. **1-(4-Chlorophenyl)ethanone oxime** typically favors the E-isomer, leading to the migration of the aryl group to form the acetanilide derivative.

Diagram 2: Synthesis & Rearrangement Pathway



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Caption: The Beckmann rearrangement pathway, highlighting the oxime as the critical intermediate.[3]

Emergency Response Framework Spill Cleanup (Solid)

- Isolate: Evacuate non-essential personnel.
- PPE: Wear N95 respirator and nitrile gloves.
- Contain: Do not dry sweep if dust generation is likely. Use a HEPA vacuum or wet-sweep method (damp paper towels).
- Decontaminate: Wipe surface with 10% ethanol followed by soap and water.
- Disposal: Place in a sealed container labeled "Hazardous Waste - Solid Toxic."

First Aid

- Eye Contact: Flush immediately with water for 15 minutes.[4][1][2][5] The oxime is a solid irritant; mechanical abrasion is also a risk.
- Skin Contact: Wash with soap and water.[4][1][2][5][6] Do not use organic solvents (like acetone) to clean skin, as this may increase transdermal absorption.

- Ingestion: Rinse mouth. Do not induce vomiting due to potential irritation of the esophagus.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 74765, **1-(4-Chlorophenyl)ethanone oxime**. Retrieved from [[Link](#)]

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